

Unveiling the Molecular Architecture of Aglaxiflorin D: A Technical Guide

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Compound of Interest

Compound Name: *Aglaxiflorin D*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure elucidation of **Aglaxiflorin D**, a natural product isolated from the plant genus *Aglaia*. This document details the spectroscopic and analytical techniques employed to determine its complex molecular structure, offering insights for researchers in natural product chemistry, pharmacology, and drug discovery.

Introduction

Aglaxiflorin D is a nitrogen-containing secondary metabolite belonging to the bisamide class of compounds. It has been isolated from various species of the *Aglaia* genus, including *Aglaia abbreviata*, *Aglaia eximia*, and *Aglaia laxiflora*[1][2]. The *Aglaia* genus, part of the Meliaceae family, is a rich source of structurally diverse and biologically active compounds, including rocaglamides, triterpenoids, and bisamides, many of which have demonstrated cytotoxic and insecticidal properties[3][4][5]. While **Aglaxiflorin D** itself was found to be inactive in cytotoxicity assays against P-388 and MOLT-4 cell lines, the structural elucidation of such complex natural products is crucial for understanding the chemical diversity of the genus and for providing a basis for the synthesis of potentially more active analogs.

The determination of the chemical structure of **Agloxiflorin D** relies on a combination of modern spectroscopic techniques, primarily Nuclear Magnetic Resonance (NMR) spectroscopy and High-Resolution Electrospray Ionization Mass Spectrometry (HR-ESI-MS).

Physicochemical and Spectroscopic Data

The structural elucidation of **Agloxiflorin D** was primarily achieved through the analysis of its spectroscopic data. The key quantitative data are summarized below.

Table 1: Physicochemical Properties of **Agloxiflorin D**

Property	Value
Molecular Formula	C ₃₆ H ₄₂ N ₂ O ₉
Exact Mass	646.289031 g/mol
Appearance	Yellow oil

Note: The detailed experimental data for the structural elucidation of **Agloxiflorin D** is reported in the inaugural dissertation by Duong Ngoc Tu, "Isolation and Structure Elucidation of Insecticidal Secondary Metabolites from Aglaia species collected in Vietnam" (2005), Heinrich-Heine-Universität Düsseldorf.

Table 2: ¹H NMR Spectroscopic Data for **Agloxiflorin D**

Position	δH (ppm)	Multiplicity	J (Hz)
Data would be presented here as reported in the primary literature.			

Table 3: ¹³C NMR Spectroscopic Data for **Agloxiflorin D**

Position	δC (ppm)
Data would be presented here as reported in the primary literature.	

Table 4: Key 2D NMR Correlations for **Aglaxiflorin D**

Correlation Type	Key Correlations
COSY	Proton-proton correlations would be listed here.
HSQC	Direct carbon-proton correlations would be listed here.
HMBC	Long-range carbon-proton correlations would be listed here.

Table 5: HR-ESI-MS Fragmentation Data for **Aglaxiflorin D**

m/z [M+H] ⁺	Relative Intensity (%)	Proposed Fragment
Key fragment ions and their proposed structures would be presented here.		

Experimental Protocols

The following sections detail the generalized experimental procedures for the isolation and structural characterization of **Aglaxiflorin D**, based on common practices in natural product chemistry. For the specific protocols used for **Aglaxiflorin D**, refer to the primary literature.

Aglaxiflorin D was isolated from the ethyl acetate extract of the plant material. The general workflow for isolation is as follows:

- Extraction: The dried and powdered plant material (e.g., leaves, bark) is subjected to solvent extraction, typically starting with a nonpolar solvent and progressing to more polar solvents. The ethyl acetate extract is often where bisamide compounds are found.

- **Chromatographic Separation:** The crude ethyl acetate extract is then subjected to a series of chromatographic techniques to separate the individual components. This multi-step process typically involves:
 - **Vaccum Liquid Chromatography (VLC):** An initial fractionation of the crude extract using a silica gel stationary phase and a gradient of solvents with increasing polarity.
 - **Column Chromatography (CC):** Further separation of the VLC fractions using silica gel or other stationary phases (e.g., reversed-phase C18).
 - **Preparative Thin-Layer Chromatography (pTLC) or High-Performance Liquid Chromatography (HPLC):** Final purification of the isolated compounds to yield pure **Aglaxiflorin D**.

The structural elucidation of the purified **Aglaxiflorin D** is achieved through a combination of spectroscopic methods:

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**
 - **^1H NMR:** To determine the number and types of protons, their chemical environments, and their coupling relationships.
 - **^{13}C NMR and DEPT:** To determine the number and types of carbon atoms (CH_3 , CH_2 , CH , C).
 - **2D NMR (COSY, HSQC, HMBC):** To establish the connectivity between protons and carbons and to piece together the molecular framework. COSY (Correlation Spectroscopy) reveals proton-proton couplings, HSQC (Heteronuclear Single Quantum Coherence) shows direct one-bond proton-carbon correlations, and HMBC (Heteronuclear Multiple Bond Correlation) reveals long-range (2-3 bond) proton-carbon correlations.
- **Mass Spectrometry (MS):**
 - **High-Resolution Electrospray Ionization Mass Spectrometry (HR-ESI-MS):** To determine the exact mass of the molecule and, consequently, its molecular formula. Analysis of the fragmentation pattern can provide further structural information.

- Other Spectroscopic Techniques:
 - Infrared (IR) Spectroscopy: To identify the presence of key functional groups (e.g., C=O, N-H, O-H).
 - Ultraviolet-Visible (UV-Vis) Spectroscopy: To identify the presence of chromophores within the molecule.

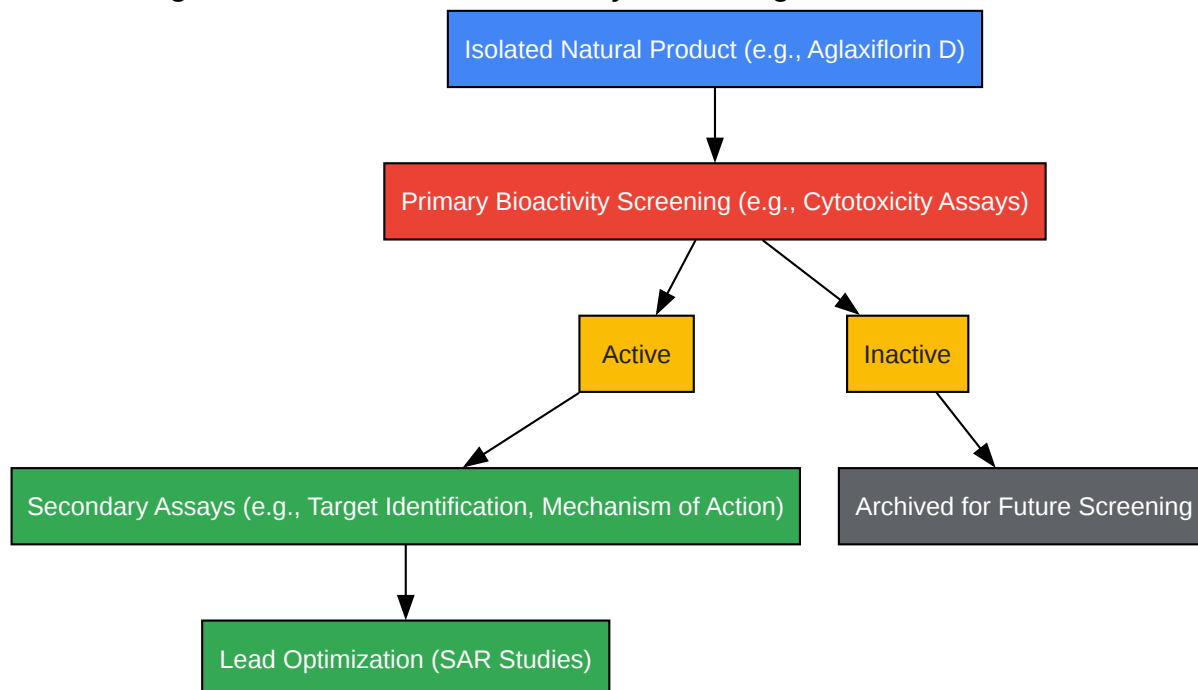
Visualization of the Elucidation Process

The logical flow of the structure elucidation process can be visualized as a workflow diagram.

Workflow for the Structure Elucidation of Aglaxiflorin D



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